

Application Note and Protocol: Preparation of CA-074 Stock Solution in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of the cathepsin B inhibitor, **CA-074**, using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol will ensure the accuracy, reproducibility, and stability of the stock solution for experimental use.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **CA-074** relevant to the preparation of a stock solution.



Parameter	Value	Reference
Chemical Name	N-[[(2S,3S)-3- [(Propylamino)carbonyl]-2- oxiranyl]carbonyl]-L-isoleucyl- L-proline	[1]
Molecular Formula	C18H29N3O6	[1][2][3]
Molecular Weight	383.44 g/mol	[2][3]
CAS Number	134448-10-5	[1][2]
Purity	≥95-98% (HPLC)	[1]
Solubility in DMSO	≥10 mg/mL (≥26 mM)	[2][3][4]
Recommended Stock Concentration	10 mM	[2]
Recommended Storage	-20°C or -80°C	[2][3][4][5]
Stock Solution Stability	Up to 3 months at -20°C; Up to 6 months at -80°C	[4][5]

Experimental Protocol

This protocol details the steps to prepare a 10 mM stock solution of **CA-074** in DMSO.

2.1. Materials and Equipment

- CA-074 powder (solid form)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- · Pipettes and sterile, filtered pipette tips



- · Vortex mixer
- Ultrasonic bath (optional)
- Personal Protective Equipment (PPE): safety glasses, lab coat, nitrile gloves

2.2. Safety Precautions

- Conduct all procedures in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE at all times.
- DMSO is a potent solvent that can facilitate the absorption of chemicals through the skin.
 Avoid direct contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for CA-074 and DMSO before handling.

2.3. Calculation for 10 mM Stock Solution

To prepare a stock solution, use the following formula:

Mass (mg) = Desired Concentration (mM) \times Final Volume (mL) \times Molecular Weight (g/mol) \times (1/1000)

Example Calculation for 1 mL of 10 mM Stock Solution:

- Mass (mg) = $10 \text{ mM} \times 1 \text{ mL} \times 383.44 \text{ g/mol} \times (1/1000)$
- Mass (mg) = 3.83 mg

Therefore, you will need to weigh 3.83 mg of **CA-074** to prepare 1 mL of a 10 mM stock solution.

2.4. Step-by-Step Procedure

 Preparation: Bring the CA-074 vial to room temperature before opening to prevent condensation.



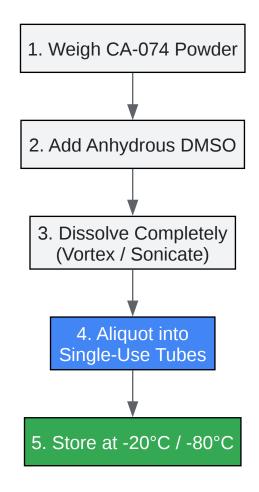
- Weighing: Carefully weigh the calculated amount of CA-074 powder (e.g., 3.83 mg for a 1 mL stock) and place it into a sterile microcentrifuge tube or vial.
- Solvent Addition: Add the calculated volume of anhydrous DMSO (e.g., 1 mL) to the tube containing the CA-074 powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.
- Aiding Solubility (If Necessary): If the compound does not dissolve completely, warm the solution at 37°C for 10 minutes and/or place it in an ultrasonic bath for a few minutes to facilitate dissolution.[2]
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, divide the stock solution into smaller, single-use aliquots (e.g., 10-50 μL) in sterile microcentrifuge tubes.
- Storage: Label the aliquots clearly with the compound name, concentration, date, and your initials. Store the aliquots at -20°C or -80°C.[4][5] Stock solutions are stable for up to 3 months at -20°C and up to 6 months at -80°C.[4][5]

Visualization

3.1. Experimental Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **CA-074** stock solution.





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